

# Safe Disposal of Ulipristal-d3: A Guide for Laboratory Professionals

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Compound of Interest		
Compound Name:	Ulipristal-d3	
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The proper disposal of **Ulipristal-d3**, a deuterated analog of the selective progesterone receptor modulator Ulipristal acetate, is crucial for maintaining laboratory safety and environmental protection. This guide provides detailed procedures for researchers, scientists, and drug development professionals to handle and dispose of this compound responsibly, in line with established safety protocols.

### **Understanding the Hazard Profile**

Ulipristal acetate is classified as a toxic solid (UN number 2811) and is harmful if swallowed.[1] [2] While specific toxicological data for **Ulipristal-d3** is not extensively available, it should be handled with the same precautions as its non-deuterated counterpart. It is suspected of damaging fertility or the unborn child.[1] Therefore, appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye protection, should be worn at all times when handling this compound.[1][2][3]

## **Quantitative Data Summary**

While specific disposal concentration limits are determined by local regulations, the following table summarizes key hazard and transportation information for Ulipristal acetate, which should be applied to **Ulipristal-d3**.



Parameter	Value	Reference
UN Number	2811	[1]
Hazard Class	6.1 (Toxic)	[1]
Packing Group	III	[1]
GHS Classification	Acute toxicity, oral (Category 4), Skin corrosion/irritation (Category 2), Serious eye damage/eye irritation (Category 2A), Reproductive toxicity (Category 2)	[1]
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H361 (Suspected of damaging fertility or the unborn child)	[1]

## **Step-by-Step Disposal Protocol**

This protocol outlines the recommended procedure for the disposal of small quantities of **Ulipristal-d3** typically found in a laboratory setting. For bulk quantities, consultation with an environmental health and safety (EHS) professional and a licensed hazardous waste disposal contractor is mandatory.

- 1. Personal Protective Equipment (PPE):
- Wear appropriate PPE, including a lab coat, safety glasses with side shields, and chemicalresistant gloves.
- 2. Containment of Spills:
- In the event of a spill, immediately clean it up.



 Sweep the solid material carefully to avoid dust formation and place it into a suitable, clearly labeled container for disposal.

#### 3. Waste Collection:

- All waste containing Ulipristal-d3, including contaminated labware (e.g., pipette tips, vials), unused compound, and spill cleanup materials, must be collected in a designated hazardous waste container.
- The container should be made of a material compatible with the chemical and be tightly sealed.
- Label the container clearly as "Hazardous Waste: Ulipristal-d3" and include the date of accumulation.

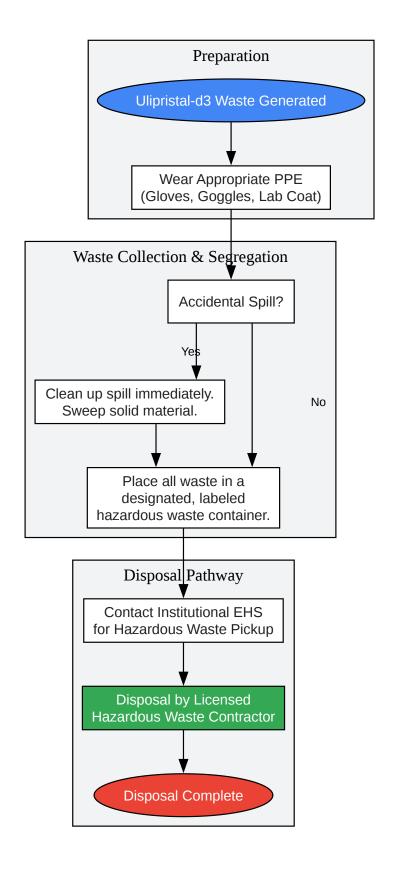
#### 4. Disposal Pathway:

- The primary and recommended method for the final disposal of Ulipristal-d3 is through a licensed hazardous waste disposal facility.
- Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste container.
- Disposal should be conducted in accordance with all applicable country, federal, state, and local regulations.[1]
- 5. Alternative Disposal for Household Settings (Not Recommended for Laboratories):
- For unused consumer medication, the FDA provides guidelines for disposal in household trash if a drug take-back program is unavailable.[4] This involves mixing the medicine with an unappealing substance like dirt or used coffee grounds, placing it in a sealed plastic bag, and then in the trash.[4] However, this method is not suitable for the disposal of laboratory-grade chemicals.

### **Experimental Workflow for Disposal**

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Ulipristal-d3** in a laboratory environment.





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Caption: Workflow for the safe disposal of **Ulipristal-d3** in a laboratory setting.



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